

Etoposide-d3: A Technical Guide to Safe Handling and Experimental Use

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Compound of Interest

Compound Name: *Etoposide-d3*

Cat. No.: *B1152659*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and experimental protocols for **Etoposide-d3**. Given that **Etoposide-d3** is a deuterated analog of Etoposide, this guide incorporates safety and handling data for both compounds, with the assumption that their toxicological profiles are comparable. This document is intended to serve as an essential resource for laboratory personnel to ensure safe and effective use.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **Etoposide-d3** and Etoposide is presented below. This information is critical for proper storage, handling, and experimental design.

Property	Etoposide-d3	Etoposide
Chemical Name	(5R,5aR,8aR,9S)-9-[[4,6-O-(1R)-ethylidene-β-D-glucopyranosyl]oxy]-5,8,8a,9-tetrahydro-5-(4-hydroxy-3-methoxy-5-(methoxy-d3)phenyl)-furo[3',4':6,7]naphtho[2,3-d]-1,3-dioxol-6(5aH)-one	4'-Demethylepipodophyllotoxin 9-[4,6-O-(R)-ethylidene-beta-D-glucopyranoside]
Synonyms	EPE-d3, VP-16-123-d3	VP-16, VePesid, Toposar
Molecular Formula	C ₂₉ H ₂₉ D ₃ O ₁₃ [1]	C ₂₉ H ₃₂ O ₁₃ [2] [3]
Molecular Weight	591.58 g/mol [1]	588.56 g/mol [3]
Appearance	Off-White Solid [4]	White to yellow-brown crystalline powder [2]
Melting Point	Not available	236 - 251 °C [3]
Solubility	Soluble in Methanol [5]	Very soluble in methanol and chloroform; slightly soluble in ethanol; sparingly soluble in water. [6]
pKa	Not available	9.8 [7]
Storage Temperature	-20°C [1]	2-8°C [4]

Toxicological Data

Etoposide and its deuterated form are potent cytotoxic agents. The primary health hazards are carcinogenicity, reproductive toxicity, and acute toxicity if swallowed. The following table summarizes the available toxicological data for Etoposide. It is recommended to handle **Etoposide-d3** with the same level of caution.

Hazard Classification	Data for Etoposide
Acute Toxicity (Oral)	LD50 (Rat): 1784 mg/kg[3][8][9]
Acute Toxicity (Intraperitoneal)	LD50 (Mouse): 64 mg/kg[10]; TDLO (Rat): 39 mg/kg[10]
Acute Toxicity (Subcutaneous)	LD50 (Rat): >200 mg/kg[10]
Carcinogenicity	May cause cancer (GHS Category 1B)[10]. IARC Group 1: Carcinogenic to humans.[9]
Reproductive Toxicity	May damage fertility or the unborn child (GHS Category 1B).[10]
Germ Cell Mutagenicity	May cause genetic defects.[9]
Specific Target Organ Toxicity	Causes damage to organs through prolonged or repeated exposure.[9]

Hazard Identification and Safety Precautions

Hazard Statements:

- H302: Harmful if swallowed.
- H350: May cause cancer.
- H360: May damage fertility or the unborn child.
- H340: May cause genetic defects.
- H372: Causes damage to organs through prolonged or repeated exposure.

Precautionary Statements:

- Prevention:
 - P201: Obtain special instructions before use.
 - P202: Do not handle until all safety precautions have been read and understood.

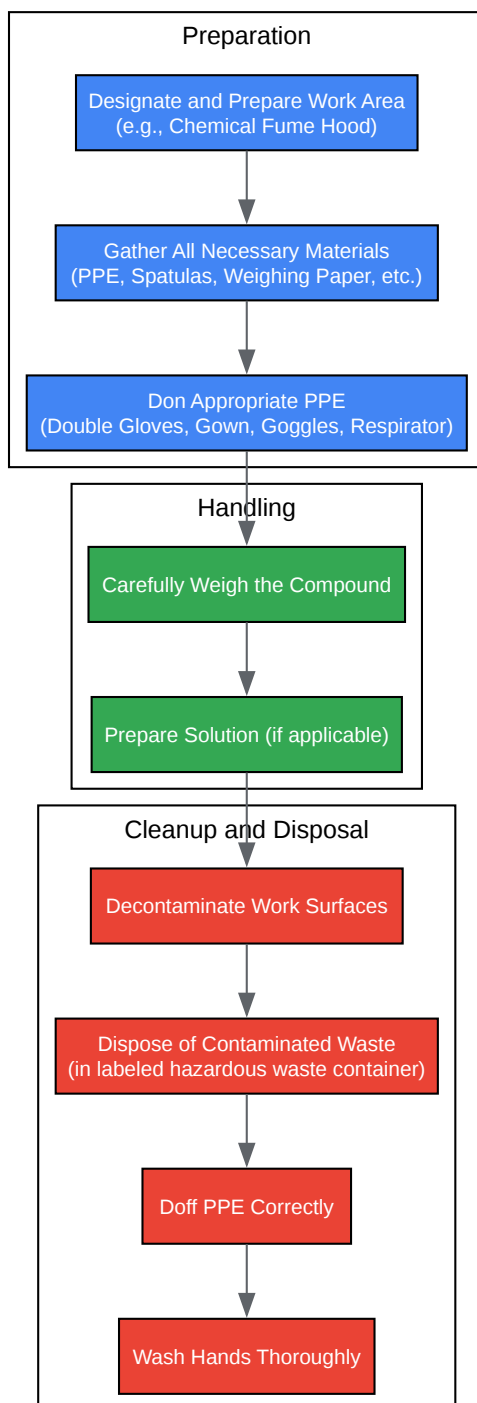
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash hands, forearms and face thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.
 - P308+P313: IF exposed or concerned: Get medical advice/attention.
 - P330: Rinse mouth.
- Storage:
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to hazardous or special waste collection point, in accordance with local, regional, national and/or international regulation.

Experimental Protocols and Handling Procedures

General Workflow for Handling Potent Powdered Compounds

The following diagram outlines a general workflow for safely handling potent powdered compounds like **Etoposide-d3** in a laboratory setting.

General Workflow for Handling Potent Powdered Compounds



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A general workflow for the safe handling of potent powdered compounds.

Protocol for Preparation of Etoposide Solution for Cell Culture

This protocol details the steps for preparing a stock solution of Etoposide and diluting it for use in cell culture experiments.

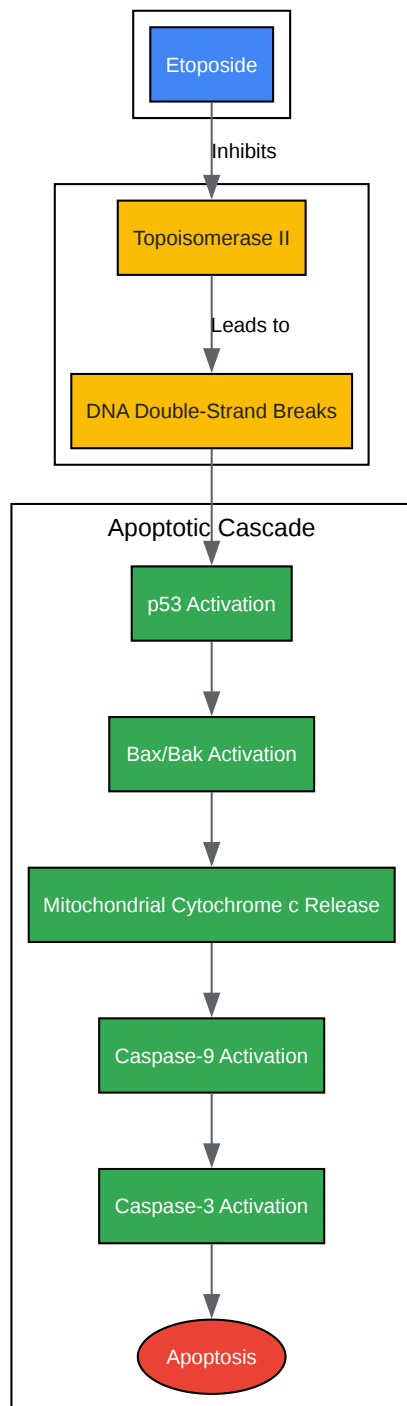
- Preparation of Stock Solution:
 - Work within a certified chemical fume hood or biological safety cabinet.
 - Wear appropriate personal protective equipment (PPE), including double nitrile gloves, a lab coat, and safety goggles.
 - To prepare a 50 mM stock solution, dissolve Etoposide in dimethyl sulfoxide (DMSO).
 - Ensure the final concentration of DMSO in the cell culture medium does not exceed a level that affects cell viability (typically <0.1%).
- Dilution for Cell Culture:
 - The stock solution can be diluted approximately 1000-fold in cell culture media such as RPMI or Hank's Balanced Salt Solution (HBSS).
 - Alternatively, Etoposide can be dissolved in a small volume of DMSO and then diluted to the desired concentration with 0.9% sodium chloride, ensuring the final DMSO concentration remains low.
- Stability:
 - Aqueous solutions of Etoposide are most stable at a pH of 4-5.
 - Solutions of 0.25 g/L in 0.9% sodium chloride or 5% dextrose are stable for approximately 96 hours at room temperature.

Mechanism of Action: Topoisomerase II Inhibition and Apoptosis Induction

Etoposide exerts its cytotoxic effects by inhibiting the enzyme topoisomerase II.[11] This enzyme is crucial for managing DNA topology during replication and transcription. Etoposide stabilizes the complex between topoisomerase II and DNA, which prevents the re-ligation of double-strand breaks induced by the enzyme.[11] The accumulation of these DNA breaks triggers a cellular damage response, leading to cell cycle arrest and ultimately, apoptosis (programmed cell death).[11]

The following diagram illustrates the signaling pathway of Etoposide-induced apoptosis.

Etoposide-Induced Apoptosis Pathway

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Etoposide inhibits topoisomerase II, leading to apoptosis.

Emergency Procedures

In Case of Accidental Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Spill Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including a respirator, chemical-resistant gloves, safety goggles, and a lab coat.
- Cover the spill with an absorbent material.
- Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with an appropriate cleaning agent.

This guide provides a framework for the safe handling and use of **Etoposide-d3**. It is imperative that all laboratory personnel read and understand this information, as well as the complete Safety Data Sheet (SDS) provided by the manufacturer, before working with this compound. Adherence to these safety protocols is essential to minimize risk and ensure a safe research environment.

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